

The Discovery, Properties, and Biological Potential of Cosmene: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Cosmene*

Cat. No.: *B1231485*

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Abstract

Cosmene, a naturally occurring acyclic monoterpene with the chemical name (3E,5E)-2,6-dimethylocta-1,3,5,7-tetraene, has been identified as a constituent of various plant essential oils. First isolated from *Cosmos bipinnatus*, this compound has garnered interest for its potential biological activities, particularly its antimicrobial properties. This technical guide provides a comprehensive overview of the discovery and history of **cosmene**, its physicochemical properties, detailed experimental protocols for its isolation and characterization, and a plausible synthetic route. Furthermore, this guide explores its known biological activities with a focus on its antimicrobial effects and discusses potential mechanisms of action, including its possible modulation of key cellular signaling pathways.

Discovery and History

The discovery of **cosmene** is rooted in the extensive phytochemical investigations of the Asteraceae (Compositae) family, a plant family rich in unique secondary metabolites. While the exact first isolation is not definitively documented in readily available literature, the pioneering work on polyacetylenes in this plant family by Norwegian chemist Nils Andreas Sørensen and his collaborators in the mid-20th century laid the groundwork for the identification of numerous novel compounds, including **cosmene**.

In 1941, Sørensen and J. Stene published a paper titled "Über die Konstitution des **Cosmene**" (On the Constitution of **Cosmene**), which stands as a key early reference to this compound. Their research involved the investigation of the essential oil of *Cosmos bipinnatus*, from which they isolated and characterized this novel tetra-unsaturated acyclic monoterpene. The name "**cosmene**" is derived from the genus *Cosmos*, highlighting its first identified natural source. This early work was part of a broader effort to understand the chemical diversity of the Compositae family, which is now known to be a rich source of bioactive compounds.

Physicochemical Properties

Cosmene is a volatile organic compound with the molecular formula $C_{10}H_{14}$. Its structure is characterized by a conjugated system of four double bonds, which is responsible for its chemical reactivity and potential biological activity.

Property	Value	Reference(s)
Molecular Formula	$C_{10}H_{14}$	[1]
Molecular Weight	134.22 g/mol	[1]
IUPAC Name	(3E,5E)-2,6-dimethylocta-1,3,5,7-tetraene	[1]
CAS Number	460-01-5	[1]
Appearance	Likely a colorless to pale yellow liquid	
Melting Point	-2 to -1 °C	
Boiling Point	189-190 °C (estimated)	
Solubility	Insoluble in water; soluble in organic solvents like ethanol.	
Odor Profile	Described as herbal, floral, sweet, citrus, and fruity.	

Experimental Protocols

Isolation and Purification of **Cosmene** from *Cosmos bipinnatus*

The isolation of **cosmene** from its natural source, such as the leaves of *Cosmos bipinnatus*, typically involves steam distillation to extract the essential oil, followed by fractional distillation and/or column chromatography to purify the compound.

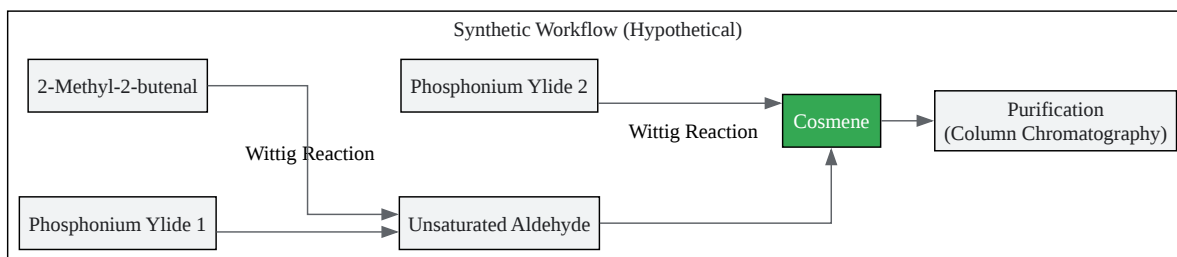
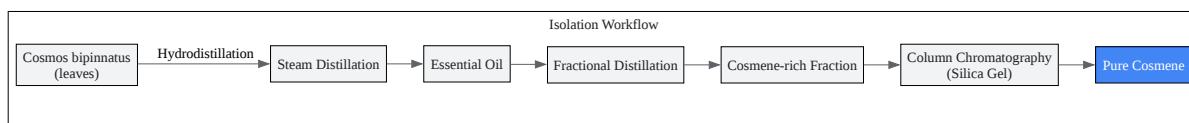
Protocol 1: Steam Distillation of *Cosmos bipinnatus* Essential Oil

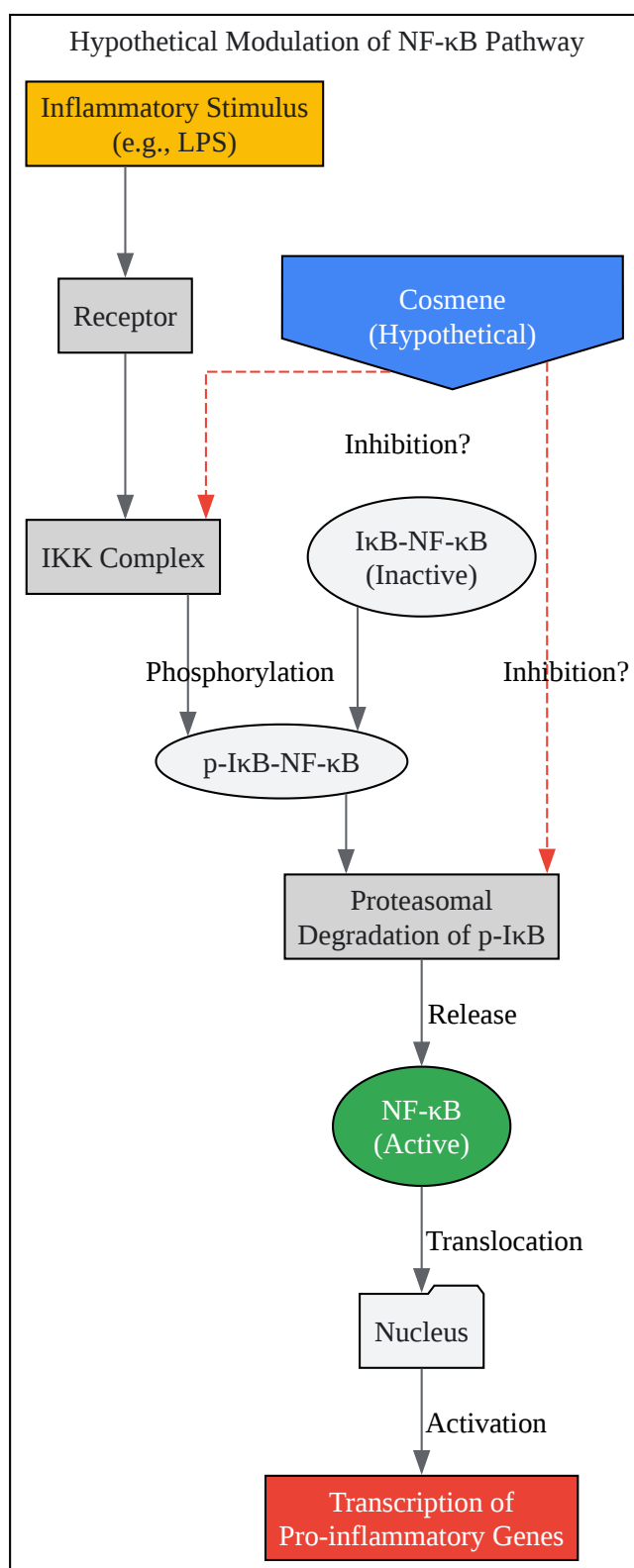
- **Plant Material Preparation:** Freshly harvested leaves of *Cosmos bipinnatus* are coarsely chopped to increase the surface area for efficient steam penetration.
- **Apparatus Setup:** A Clevenger-type apparatus is assembled for hydrodistillation. The chopped plant material is placed in a round-bottom flask and covered with distilled water.
- **Distillation:** The flask is heated to boiling. Steam passes through the plant material, carrying the volatile essential oils. The mixture of steam and oil vapor is then condensed.
- **Collection:** The condensed liquid, a mixture of essential oil and water (hydrosol), is collected. Due to their different densities, the essential oil will form a separate layer, which can be collected. The yield of essential oil from *Cosmos bipinnatus* leaves is reported to be approximately 0.30% (v/w)[1].

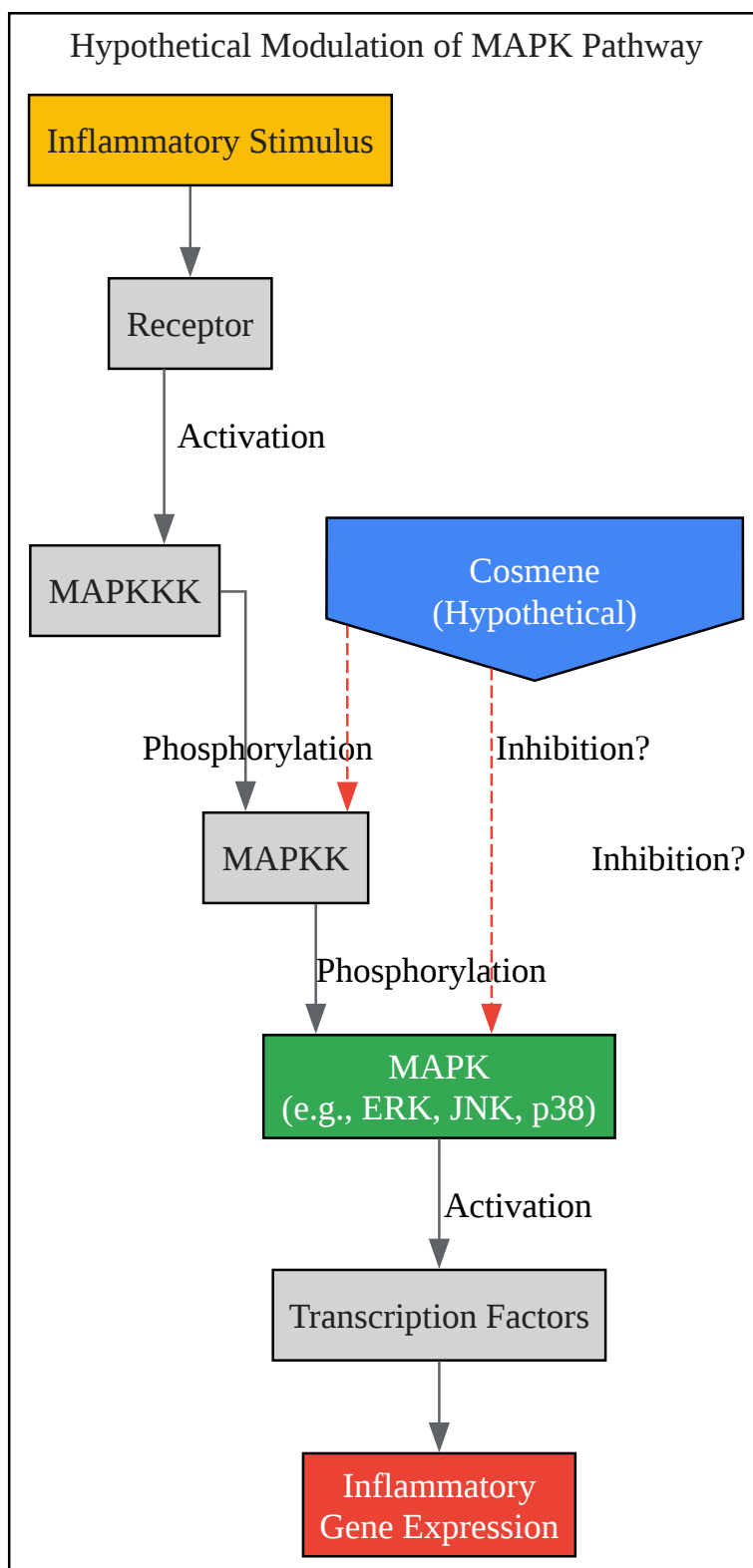
Protocol 2: Fractional Distillation and Column Chromatography

- **Fractional Distillation:** The collected essential oil, which is a complex mixture of volatile compounds, is subjected to fractional distillation under reduced pressure to separate components based on their boiling points. This step enriches the fraction containing **cosmene**.
- **Column Chromatography:** The **cosmene**-rich fraction is further purified using column chromatography.
 - **Stationary Phase:** Silica gel is commonly used as the stationary phase.
 - **Mobile Phase:** A non-polar solvent system, such as a gradient of hexane and ethyl acetate, is used to elute the compounds.

- Fraction Collection and Analysis: Fractions are collected and analyzed by Thin Layer Chromatography (TLC) to identify those containing pure **cosmene**. The fractions containing the pure compound are then combined and the solvent is evaporated.







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References

- 1. Chemical Composition and Antibacterial Activity of Essential Oil of *Cosmos bipinnatus* Cav. Leaves from South Africa - PMC [pmc.ncbi.nlm.nih.gov]
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